

16(S)-HETE vs. Other CYP450 Metabolites of Arachidonic Acid: A Comparative Guide

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Compound of Interest

Compound Name: 16(S)-Hete

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This guide provides a detailed comparison of 16(S)-hydroxyeicosatetraenoic acid (**16(S)-HETE**) with other major cytochrome P450 (CYP450) metabolites of arachidonic acid, focusing on their differential effects on vascular tone and inflammation. The information presented is supported by experimental data and includes detailed methodologies for key assays.

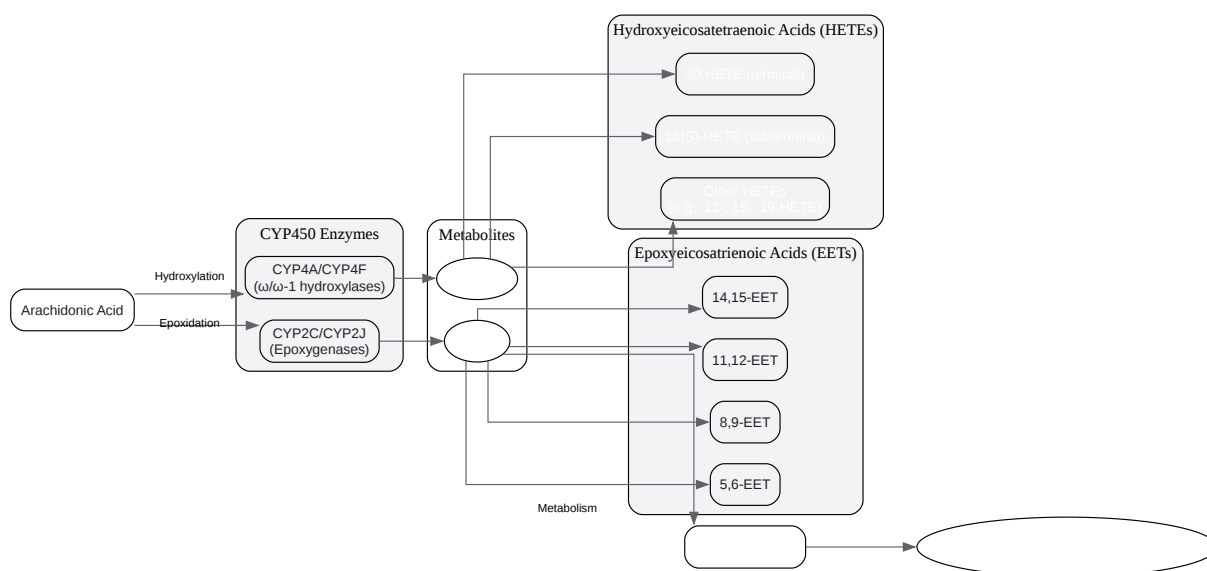
Introduction to CYP450 Metabolites of Arachidonic Acid

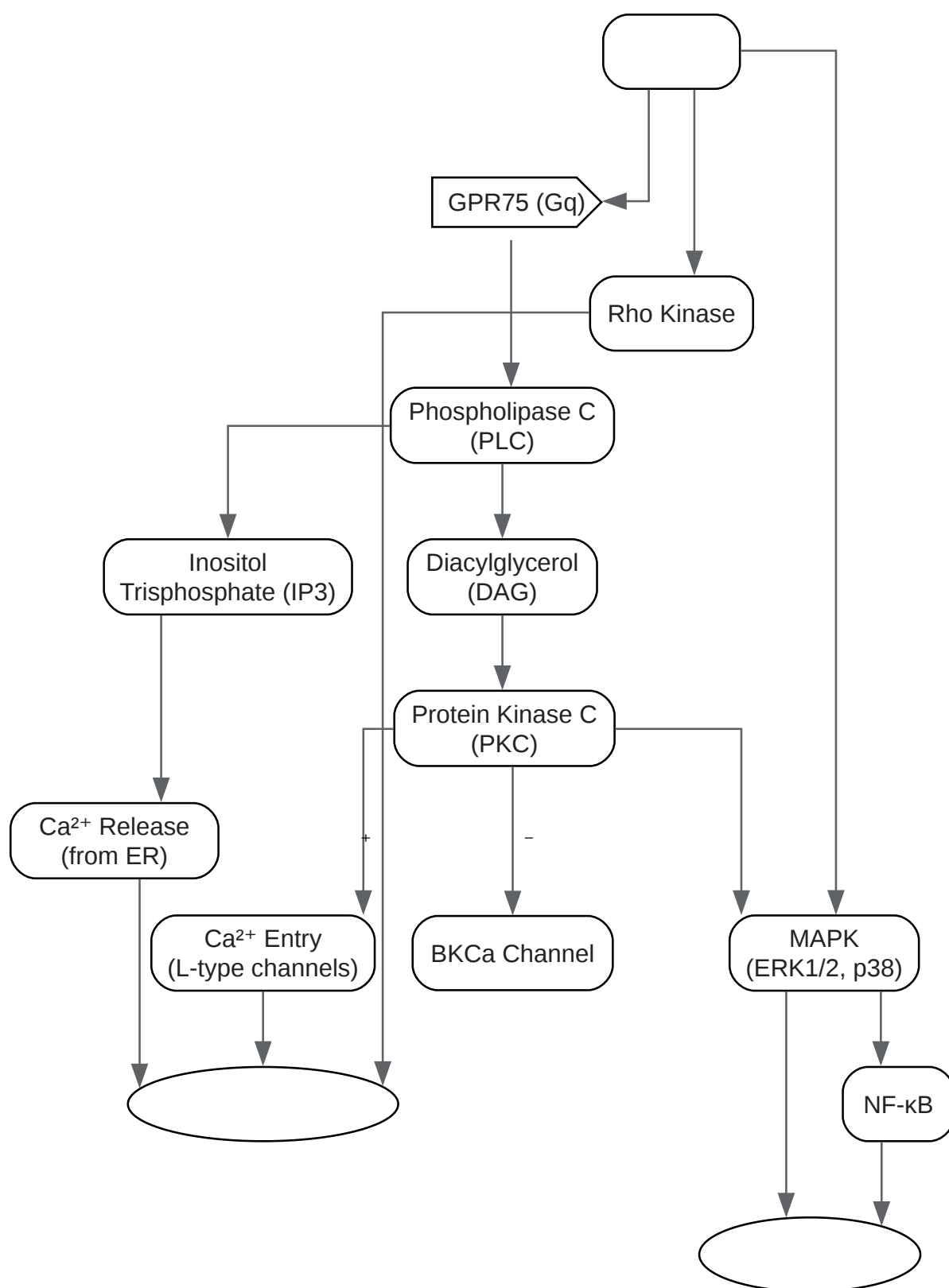
Arachidonic acid, a key component of cell membranes, is metabolized by three major enzymatic pathways: cyclooxygenase (COX), lipoxygenase (LOX), and cytochrome P450 (CYP450). The CYP450 pathway generates a diverse array of bioactive lipid mediators, broadly classified into two main groups: hydroxyeicosatetraenoic acids (HETEs) and epoxyeicosatrienoic acids (EETs). These eicosanoids act as local signaling molecules, playing crucial roles in regulating a wide range of physiological and pathological processes, including vascular function, inflammation, and cell growth.

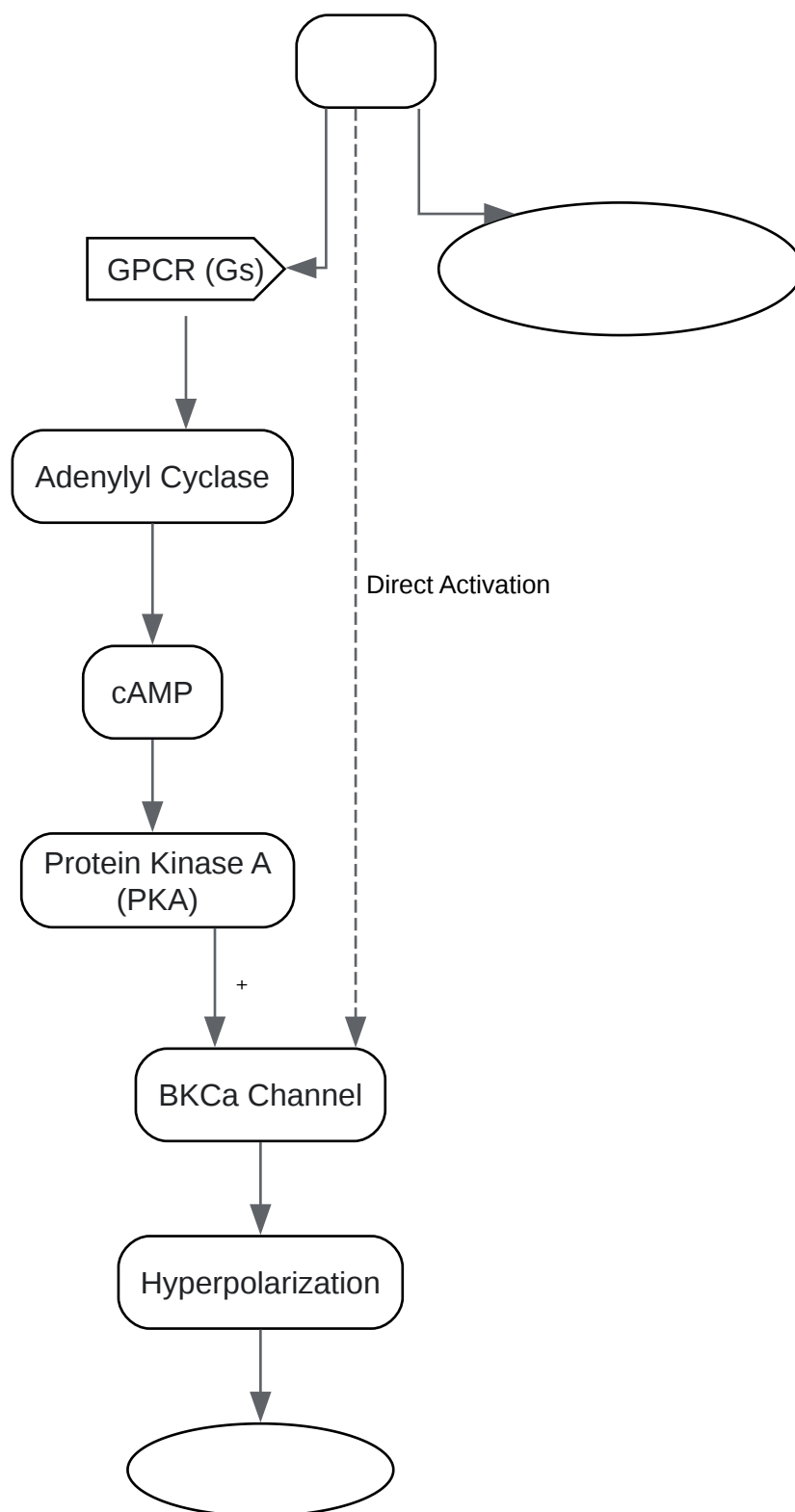
This guide focuses on comparing **16(S)-HETE**, a subterminal HETE, with other prominent CYP450 metabolites, particularly the terminal HETE, 20-HETE, and the class of EETs. While 20-HETE and EETs have well-characterized and often opposing biological activities, the specific roles and mechanisms of action of **16(S)-HETE** are less defined, making it an area of active research.

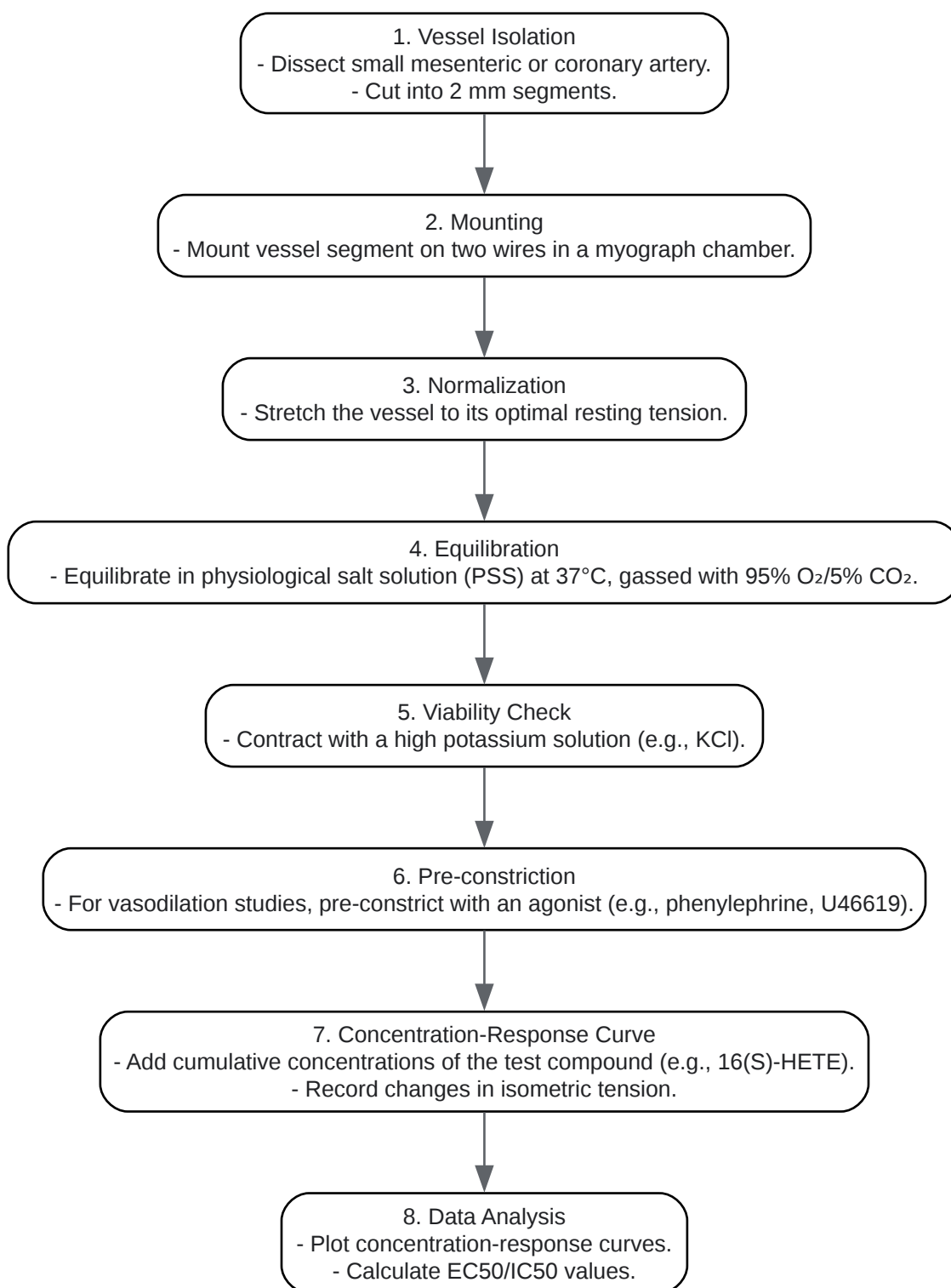
Biosynthesis of Major CYP450 Metabolites of Arachidonic Acid

The synthesis of HETEs and EETs from arachidonic acid is catalyzed by different subfamilies of CYP450 enzymes. HETEs are formed through hydroxylation at various carbon positions, while EETs are generated by epoxidation of the double bonds.









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